

Application Notes and Protocols for the Quantification of Dapiprazole Hydrochloride

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Compound of Interest		
Compound Name:	Dapiprazole Hydrochloride	
Cat. No.:	B1669818	Get Quote

These application notes provide detailed methodologies for the quantitative analysis of **Dapiprazole Hydrochloride** in bulk and pharmaceutical dosage forms. The protocols are intended for researchers, scientists, and drug development professionals.

High-Performance Liquid Chromatography (HPLC) Method

This section details a stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the accurate quantification of **Dapiprazole Hydrochloride**. This method is effective in separating **Dapiprazole Hydrochloride** from its process-related impurities and degradation products.

Experimental Protocol

Chromatographic Conditions: A summary of the chromatographic conditions is presented below. Multiple methods have been reported in the literature; two common approaches are summarized here for comparison.



Parameter	Method 1	Method 2
Mobile Phase	Methanol: Acetonitrile: Orthophosphoric acid (89:9:1, v/v/v), pH 5.8	Water (pH 6.5, 0.05% w/v 1-heptane sulfonic acid): Acetonitrile (40:60, v/v)
Column	Thermo Hypersil C18 (250 mm x 4.6 mm, 5 μm)	Kromasil 100 C18
Flow Rate	0.8 mL/min	0.8 mL/min
Detection Wavelength	243 nm	246 nm
Injection Volume	20 μL	20 μL
Temperature	Ambient	Not Specified
Run Time	Approximately 4 minutes	Not Specified

Preparation of Standard Stock Solution:

- Accurately weigh 10 mg of Dapiprazole Hydrochloride USP standard and transfer it to a 10 mL volumetric flask.
- Add 5 mL of methanol and sonicate for approximately 15 minutes to dissolve the standard.
- Make up the volume to 10 mL with the mobile phase to obtain a concentration of 1000 $\mu g/mL$.

Preparation of Working Standard Solution:

- Pipette 2 mL of the standard stock solution into a 25 mL volumetric flask.
- Dilute to the mark with the mobile phase to achieve a final concentration of 80 μg/mL.

Preparation of Sample Solution (from bulk drug):

 Accurately weigh a quantity of the Dapiprazole Hydrochloride powder equivalent to 10 mg of the active ingredient.



- Transfer it to a 10 mL volumetric flask containing 5 mL of methanol.
- Follow the same procedure as for the standard stock solution preparation.

Analysis Procedure:

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes.
- Inject 20 μL of the blank (mobile phase) to ensure a stable baseline.
- Inject 20 μL of the standard solution in triplicate.
- Inject 20 μL of the sample solution in triplicate.
- Record the peak areas and calculate the concentration of Dapiprazole Hydrochloride in the sample.

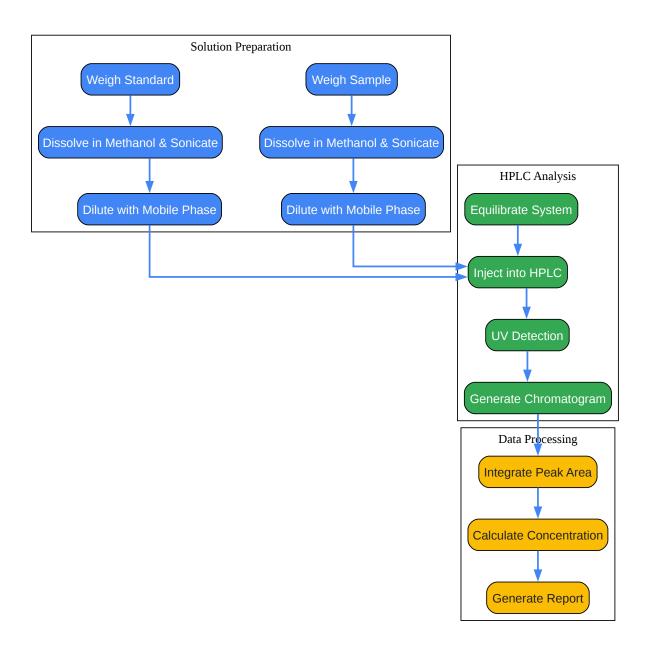
Quantitative Data Summary

The following table summarizes the validation parameters for the HPLC method as per International Conference on Harmonisation (ICH) guidelines.[1][2][3]

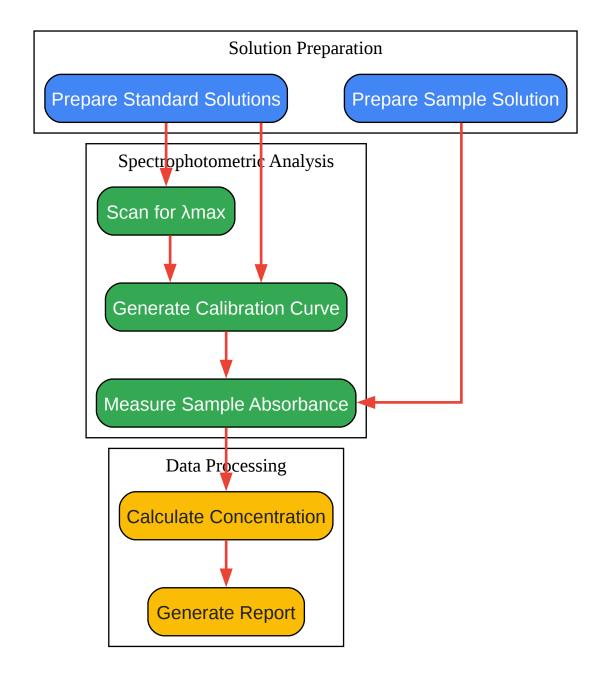
Validation Parameter	Result (Method 1)	Result (Method 2)
Linearity Range	20-120 μg/mL	5-30 μg/mL
Correlation Coefficient (r²)	0.9999	0.9997
Limit of Detection (LOD)	0.5 μg/mL	Not Specified
Limit of Quantification (LOQ)	1.6 μg/mL	Not Specified
Accuracy (% Recovery)	99.94%	Not Specified
Precision (% RSD)	< 2%	Not Specified

HPLC Analysis Workflow









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References



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